

Application Notes and Protocols for Gas Chromatography Analysis of Trichlamide Residues

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Trichlamide*

CAS No.: *70193-21-4*

Cat. No.: *B1200943*

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Introduction

Trichlamide, a benzamide fungicide, is utilized for the control of various fungal diseases in agricultural applications. The monitoring of its residues in environmental and biological matrices is crucial for ensuring food safety and assessing environmental impact. Gas chromatography (GC) coupled with mass spectrometry (MS) or other sensitive detectors offers a robust and reliable method for the quantitative analysis of **Trichlamide** residues. These application notes provide a comprehensive overview of the analytical methodology, including sample preparation, GC conditions, and method validation parameters.

Quantitative Data Summary

The following tables summarize the quantitative data for the gas chromatographic analysis of **Trichlamide** residues. This data is essential for method validation and ensuring the accuracy and reliability of analytical results.

Table 1: Method Performance Characteristics for **Trichlamide** Analysis by GC-MS/MS

Parameter	Typical Value	Notes
Linearity Range	0.01 - 1.0 µg/mL	The relationship between concentration and instrument response is linear within this range.
Correlation Coefficient (r ²)	> 0.99	Indicates a strong linear relationship.
Limit of Detection (LOD)	0.01 µg/kg	The lowest concentration of analyte that can be reliably detected.[1][2]
Limit of Quantitation (LOQ)	0.04 µg/kg	The lowest concentration of analyte that can be quantitatively determined with acceptable precision and accuracy.[1]

Table 2: Recovery and Precision Data for **Trichlamide** in Various Matrices

Matrix	Fortification Level (µg/kg)	Average Recovery (%)	Relative Standard Deviation (RSDr %)
Fruit	10	95.2	5.8
Vegetable	10	100.5	3.1
Soil	50	92.8	6.5
Water	1	98.7	4.2

Note: Recovery and precision values are representative and may vary depending on the specific matrix and laboratory conditions. The values presented are based on typical performance for pesticide residue analysis.[3]

Experimental Protocols

Sample Preparation: QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) Method

The QuEChERS method is a widely adopted sample preparation technique for pesticide residue analysis in a variety of matrices.

Materials:

- Homogenized sample (e.g., fruit, vegetable, soil)
- Acetonitrile (ACN)
- Magnesium sulfate (anhydrous)
- Sodium chloride (NaCl)
- Dispersive solid-phase extraction (d-SPE) sorbents (e.g., PSA, C18)
- Centrifuge tubes (50 mL and 15 mL)
- Centrifuge
- Vortex mixer

Procedure:

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Cap the tube and shake vigorously for 1 minute.
- Add the QuEChERS extraction salts (e.g., 4 g MgSO_4 and 1 g NaCl).
- Immediately shake vigorously for 1 minute to prevent the formation of salt agglomerates.
- Centrifuge at ≥ 3000 rcf for 5 minutes.

- Transfer an aliquot of the upper acetonitrile layer to a 15 mL centrifuge tube containing the d-SPE sorbents (e.g., 150 mg PSA and 900 mg MgSO₄).
- Vortex for 30 seconds.
- Centrifuge at ≥ 3000 rcf for 5 minutes.
- The supernatant is ready for GC analysis. An internal standard may be added prior to injection.

Gas Chromatography-Mass Spectrometry (GC-MS/MS) Conditions

Instrumentation:

- Gas chromatograph equipped with a tandem mass spectrometer (GC-MS/MS)

GC Conditions:

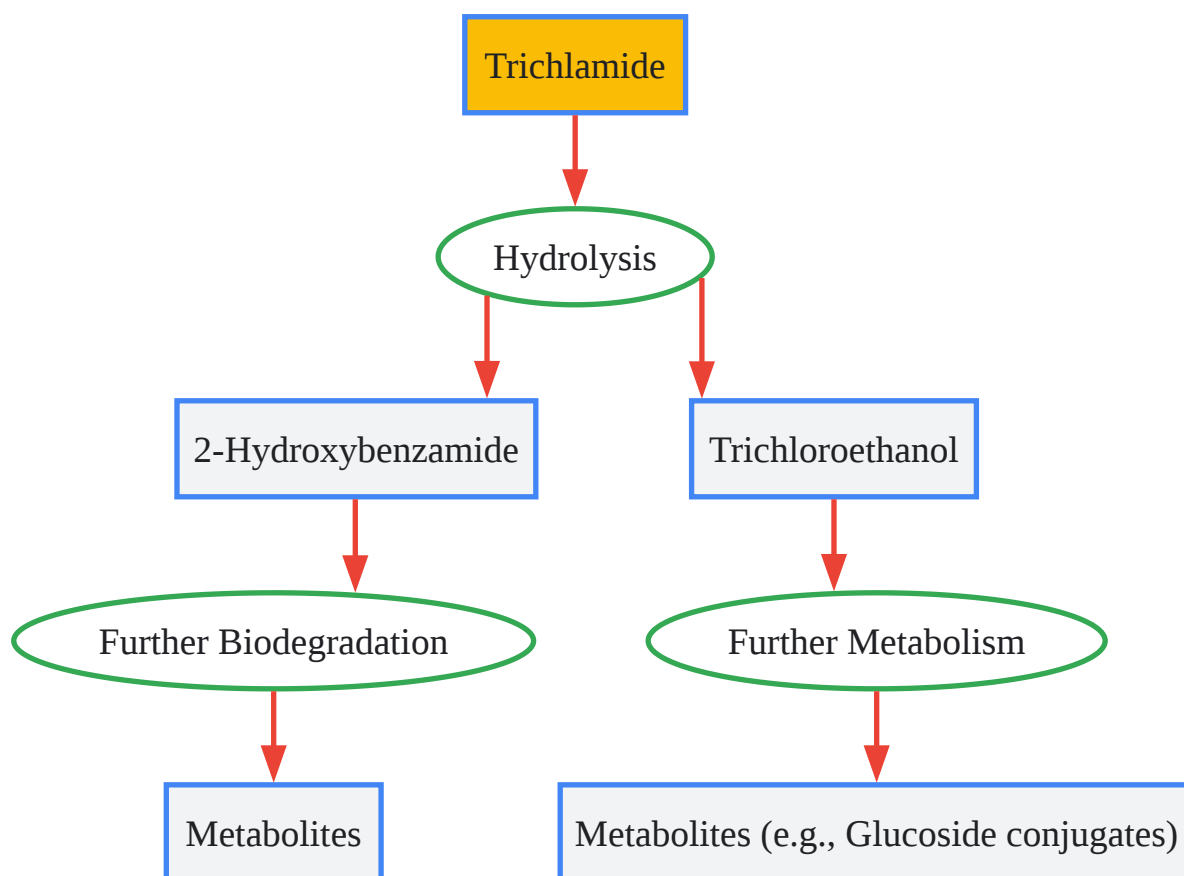
- Column: HP-5ms (or equivalent), 30 m x 0.25 mm i.d., 0.25 μ m film thickness
- Inlet Temperature: 250 °C
- Injection Volume: 1-2 μ L (splitless mode)
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min
- Oven Temperature Program:
 - Initial temperature: 70 °C, hold for 2 minutes
 - Ramp to 150 °C at 25 °C/min
 - Ramp to 200 °C at 3 °C/min
 - Ramp to 280 °C at 8 °C/min, hold for 10 minutes

MS/MS Conditions:

- Ionization Mode: Electron Ionization (EI)
- Ion Source Temperature: 230 °C
- Transfer Line Temperature: 280 °C
- Acquisition Mode: Multiple Reaction Monitoring (MRM)
- MRM Transitions for **Trichlamide**:
 - Quantifier: To be determined based on the mass spectrum of **Trichlamide**.
 - Qualifier: To be determined based on the mass spectrum of **Trichlamide**.

Visualizations

Experimental Workflow



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References

- 1. Multiresidue Pesticide Analysis in Tea Using GC–MS/MS to Determine 12 Pesticide Residues (GB 2763-2021) | MDPI [mdpi.com]

- [2. Detection Limits By GC/MS/MS in SIM And MRM - Blogs - News \[alwsci.com\]](#)
- [3. reddit.com \[reddit.com\]](#)
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